



Bacterial Species	Strain Type	MIC Range (µg/mL)	Reference(s)
Staphylococcus aureus	Methicillin-Resistant (MRSA)	16 - 80	[1]
Staphylococcus aureus	Methicillin-Susceptible (MSSA)	31.25	[2]
Staphylococcus aureus	Clinical Isolates	60 - 80	[3]
Pseudomonas aeruginosa	Heteroresistant Strains	4000	[4]
Pseudomonas aeruginosa	Carbapenem-Resistant (CRPA)	62.5	[2]
Pseudomonas aeruginosa	Multi-Drug-Resistant (MDRPA)	125	[2]
Streptococcus mutans	-	64	[5]

**Table 2: Antifungal Spectrum of Sodium New Houttuynate (SNH)**

Fungal Species	Strain Type	MIC Range (µg/mL)	Reference(s)
Aspergillus fumigatus	Standard and Resistant Strains	50 - 100	[6]
Candida albicans	Standard Strain (SC5314)	256 (MIC <sub>80</sub> )	[7]
Candida auris	Fluconazole-Resistant Strains	32 - 128	[8]

## Experimental Protocols

The determination of the in vitro antibacterial spectrum of **Sodium new houttuynate** is primarily achieved through the broth microdilution method. This method is a standardized and

widely accepted technique for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

## Broth Microdilution Method for MIC Determination

This protocol is based on the guidelines provided by the Clinical and Laboratory Standards Institute (CLSI) M07 document.<sup>[1][5]</sup>

Objective: To determine the lowest concentration of **Sodium new houttuynate** that inhibits the visible growth of a specific bacterium.

Materials:

- **Sodium new houttuynate** (SNH) powder
- Sterile cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Spectrophotometer
- Incubator (35°C ± 2°C)
- Pipettes and sterile tips

Procedure:

- **Preparation of SNH Stock Solution:** Prepare a concentrated stock solution of SNH in a suitable solvent (e.g., sterile deionized water or DMSO) and sterilize by filtration.
- **Serial Dilutions:** Perform two-fold serial dilutions of the SNH stock solution in CAMHB directly in the 96-well microtiter plate to achieve a range of desired concentrations.
- **Inoculum Preparation:** Prepare a bacterial suspension from a fresh culture (18-24 hours) on a non-selective agar plate. Adjust the turbidity of the suspension to match a 0.5 McFarland

standard, which corresponds to approximately  $1.5 \times 10^8$  CFU/mL. Dilute this suspension in CAMHB to achieve a final inoculum density of approximately  $5 \times 10^5$  CFU/mL in each well.

- **Inoculation:** Add the standardized bacterial inoculum to each well of the microtiter plate containing the serially diluted SNH. Include a growth control well (inoculum without SNH) and a sterility control well (broth without inoculum).
- **Incubation:** Incubate the microtiter plate at  $35^\circ\text{C} \pm 2^\circ\text{C}$  for 16-20 hours in ambient air.
- **Reading the MIC:** After incubation, visually inspect the plates for turbidity. The MIC is the lowest concentration of SNH at which there is no visible growth of the bacteria. The results can also be read using a microplate reader to measure the optical density at 600 nm ( $\text{OD}_{600}$ ).

## Mechanisms of Action and Signaling Pathways

**Sodium new houttuynate** exerts its antimicrobial effects through multiple mechanisms, including direct action on the microbial cell and modulation of the host immune response.

### Direct Antimicrobial Mechanisms

SNH has been shown to directly target microbial cells, leading to growth inhibition and cell death.

- **Disruption of Cell Membrane:** One of the primary mechanisms is the disruption of the bacterial cell membrane, which leads to increased permeability and eventual cell lysis.
- **Inhibition of Biofilm Formation:** SNH can inhibit the formation of biofilms by various pathogens, including *Pseudomonas aeruginosa* and *Candida albicans*.<sup>[4][7]</sup>
- **Interference with Fungal Cell Wall Synthesis:** In fungi such as *Aspergillus fumigatus*, SNH interferes with the ergosterol synthesis pathway, a critical component of the fungal cell membrane.
- **Inhibition of Fungal Virulence Pathways:** In *Candida albicans*, SNH has been shown to inhibit the Ras1-cAMP-Efg1 signaling pathway, which is crucial for the yeast-to-hypha transition, a key virulence factor.<sup>[8][9]</sup>

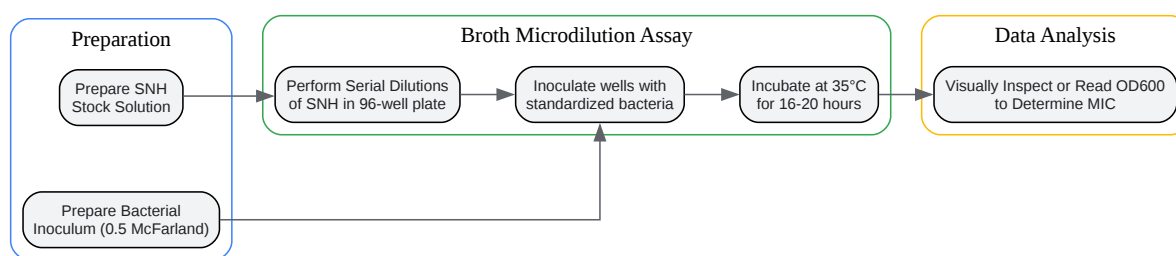
## Modulation of Host Immune Response

In addition to its direct antimicrobial effects, SNH can modulate the host's inflammatory response to infection.

- Inhibition of the TLR4/NF- $\kappa$ B Pathway: SNH can suppress the lipopolysaccharide (LPS)-induced inflammatory response by inhibiting the Toll-like receptor 4 (TLR4)/nuclear factor-kappa B (NF- $\kappa$ B) signaling pathway in host cells, such as macrophages.[2][10][11] This leads to a reduction in the production of pro-inflammatory cytokines like TNF- $\alpha$ , IL-1 $\beta$ , and IL-6.[11]

## Visualizations

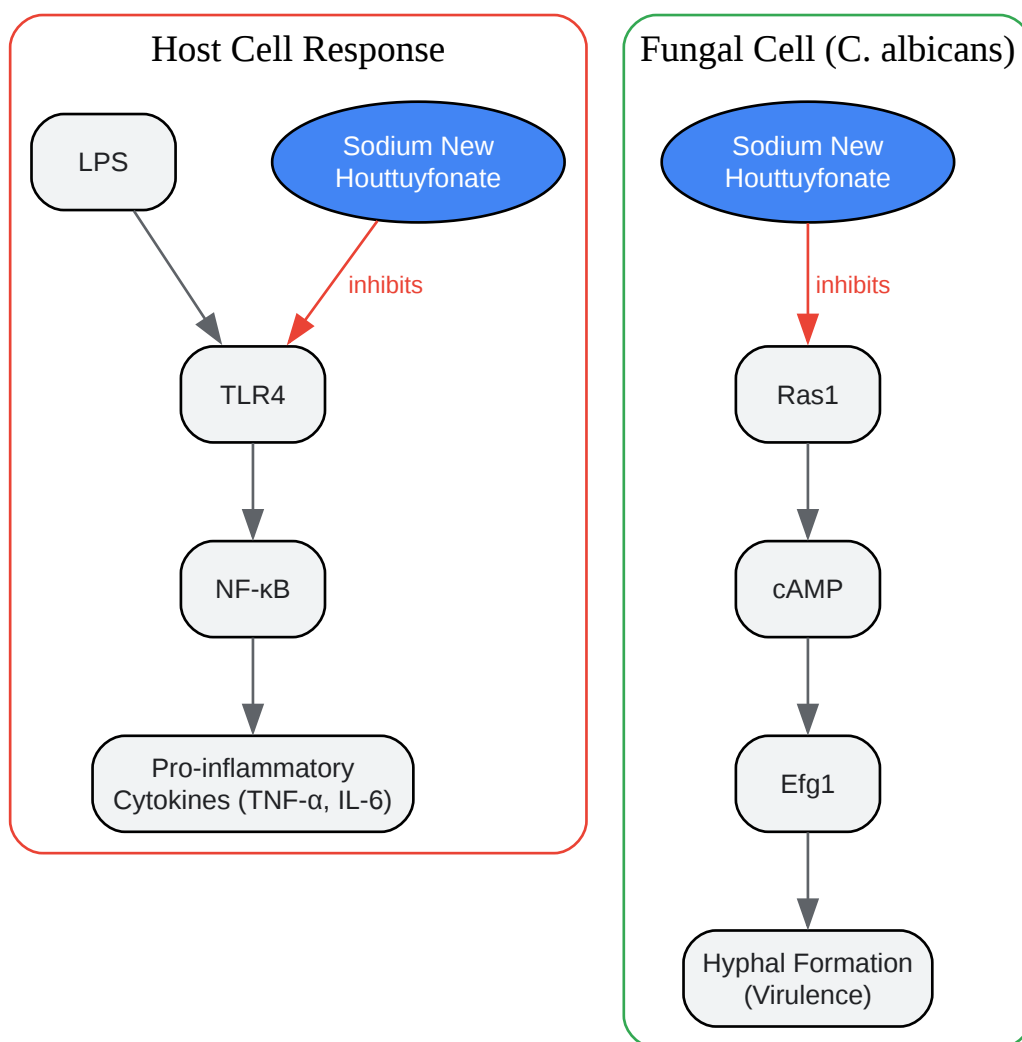
### Experimental Workflow



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Caption: Workflow for Determining Minimum Inhibitory Concentration (MIC).

## Signaling Pathways



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Caption: Key Signaling Pathways Modulated by **Sodium New Houttuynonate**.

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## References

- 1. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically [clsi.org]

- 2. Sodium houttuyfonate exerts its neuroprotection effect by inhibiting the M1 microglia polarization in a TLR4/NF- $\kappa$ B signal pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Quality control and reference guidelines for CLSI broth microdilution susceptibility method (M 38-A document) for amphotericin B, itraconazole, posaconazole, and voriconazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Antibacterial activity and mechanism of Sodium houttuyfonate against heteroresistant *Pseudomonas aeruginosa* - PMC [pmc.ncbi.nlm.nih.gov]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Frontiers | Sodium New Houttuyfonate Inhibits *Candida albicans* Biofilm Formation by Inhibiting the Ras1-cAMP-Efg1 Pathway Revealed by RNA-seq [frontiersin.org]
- 9. Shikonin Inhibits *Candida albicans* Biofilms via the Ras1-cAMP-Efg1 Signalling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 10. benthamdirect.com [benthamdirect.com]
- 11. Sodium houttuyfonate inhibits LPS-induced inflammatory response via suppressing TLR4/NF- $\kappa$ B signaling pathway in bovine mammary epithelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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